

Benzyl alcohol CAS number and IUPAC name

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Compound of Interest

Compound Name: *Benzyl Alcohol*

Cat. No.: *B000197*

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An In-Depth Technical Guide to **Benzyl Alcohol** (CAS: 100-51-6) for Pharmaceutical and Research Applications

Introduction

Benzyl alcohol is a simple aromatic alcohol that is a colorless liquid with a mild, pleasant aromatic odor.^{[1][2]} Naturally occurring in many plants, fruits, and essential oils like jasmine and ylang-ylang, it is a versatile compound with significant applications across the pharmaceutical, cosmetic, and industrial sectors.^{[1][3]} For drug development professionals and researchers, **benzyl alcohol** is not merely a solvent but a critical excipient that functions as a preservative, solubilizing agent, and viscosity modifier.^{[3][4]} Its low vapor pressure, low toxicity profile in adults, and polarity make it a valuable component in a wide array of formulations.^{[1][2]} This guide provides a comprehensive technical overview of its properties, synthesis, mechanisms, applications, and analytical methodologies, grounded in authoritative scientific principles.

Part 1: Core Identification and Physicochemical Properties

Accurate identification is the foundation of all chemical and pharmaceutical development.

Benzyl alcohol is universally identified by its CAS number and IUPAC nomenclature.

Identifier	Value
Preferred IUPAC Name	Phenylmethanol[1][2][5][6]
CAS Number	100-51-6[1][5][7][8]
Other Names	Benzenemethanol, Phenylcarbinol, α-Hydroxytoluene[1][2][7]
Chemical Formula	C ₆ H ₅ CH ₂ OH or C ₇ H ₈ O[1][2][9]
Molecular Weight	108.14 g/mol [5][7]

The utility of **benzyl alcohol** in various applications is dictated by its specific physical and chemical properties.

Property	Value
Appearance	Colorless liquid[1][2]
Odor	Mild, pleasant, aromatic[1][3]
Density	1.044 g/cm ³ (at 20°C)[2][5]
Boiling Point	205.3 °C (401.5 °F)[2]
Melting Point	-15.2 °C (4.6 °F)[2]
Solubility in Water	Moderately soluble (approx. 4 g/100 mL)[1]
Solubility in Organic Solvents	Miscible with alcohols and diethyl ether[1]
Vapor Pressure	0.9 mmHg (at 20 °C)[10]
Flash Point	93 °C (199 °F)[1]

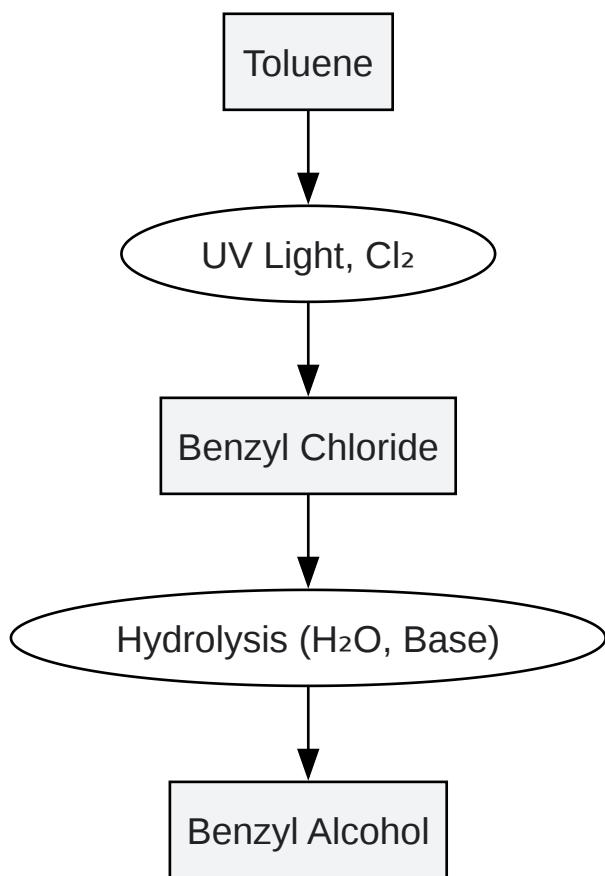
Part 2: Synthesis and Manufacturing

While **benzyl alcohol** occurs naturally, commercial production relies on synthetic routes to ensure high purity and scalability for industrial and pharmaceutical use.[3]

Industrial-Scale Synthesis The predominant industrial method involves the hydrolysis of benzyl chloride, which is produced from the chlorination of toluene.[1] This two-step process is efficient for large-scale production.

- **Toluene Chlorination:** Toluene is reacted with chlorine gas under UV light to produce benzyl chloride.
- **Hydrolysis:** The resulting benzyl chloride is hydrolyzed using an aqueous solution of a base, such as sodium hydroxide or potassium carbonate, to yield **benzyl alcohol** and a salt byproduct.[1][11]

Another significant industrial route is the hydrogenation of benzaldehyde, which itself is often a by-product of toluene oxidation to benzoic acid.[1]



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Caption: Primary industrial synthesis pathway for **Benzyl Alcohol**.

Laboratory-Scale Synthesis For laboratory applications, other methods are available:

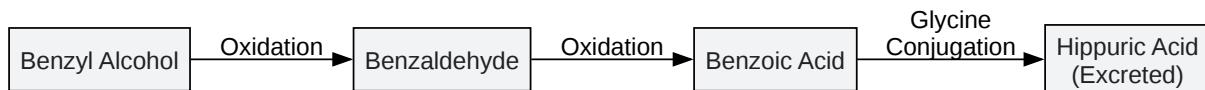
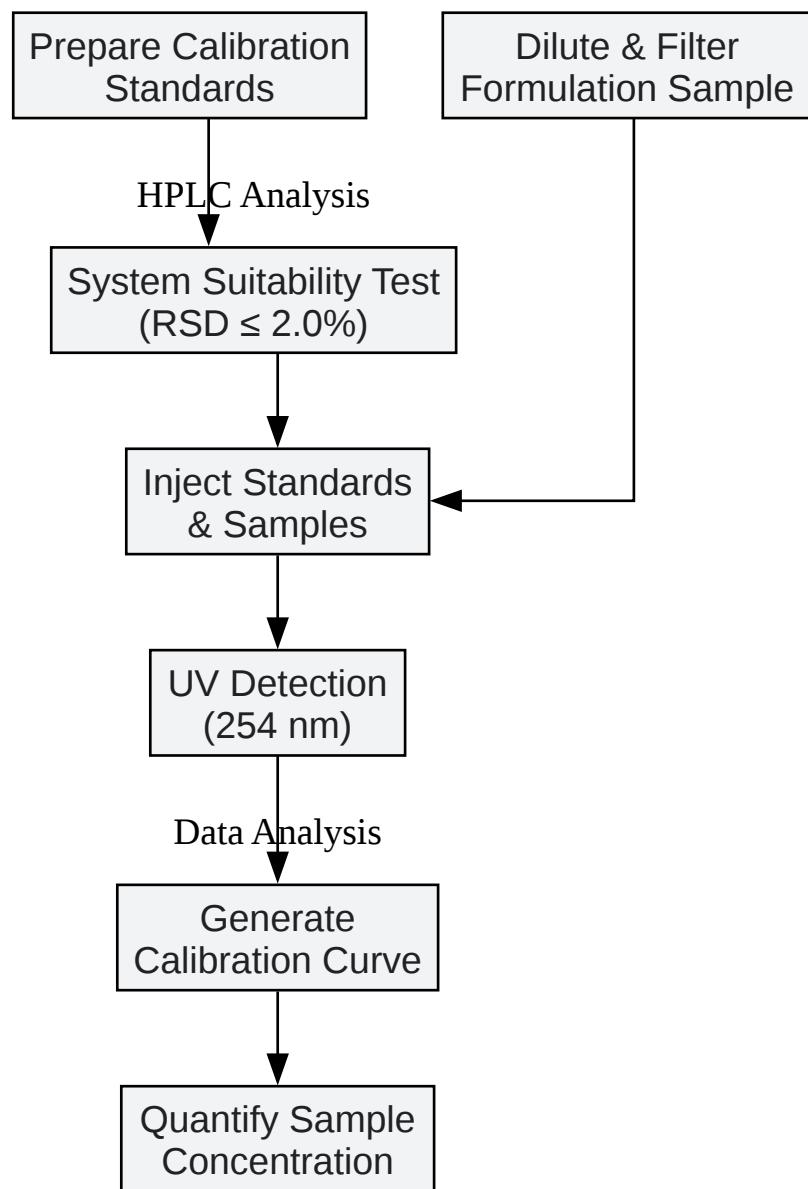
- Grignard Reaction: The reaction of phenylmagnesium bromide (a Grignard reagent) with formaldehyde.[1]
- Cannizzaro Reaction: The disproportionation of benzaldehyde using a strong base, which yields both **benzyl alcohol** and benzoic acid.[1]

Part 3: Mechanism of Action in Pharmaceutical Formulations

Benzyl alcohol's utility in drug development stems from several key mechanisms, most notably its function as a bacteriostatic preservative.

Antimicrobial and Preservative Action In injectable medications and multi-dose vials, **benzyl alcohol** is widely used as a bacteriostatic preservative to prevent microbial growth after the vial has been opened.[3][4][5] Its mechanism of action is primarily based on the disruption of microbial cell membrane integrity.[4][9] As an amphiphilic molecule, it can orient itself within the lipid bilayer of bacterial cell membranes. This integration disrupts membrane fluidity and function, leading to increased permeability, leakage of essential intracellular components, and ultimately cell lysis and death.[9]

Preparation

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